

Tale of Two Lipids: Unpacking the Cardiac Effects of Lipofundin and Intralipid

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Compound of Interest

Compound Name: Lipofundin

Cat. No.: B1172452

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In the realm of parenteral nutrition and critical care medicine, lipid emulsions are indispensable. Among the most utilized are **Lipofundin** and Intralipid, which, while serving similar purposes, exhibit distinct effects on cardiac function. This guide offers a detailed comparison of their performance, supported by experimental data, to inform researchers, scientists, and drug development professionals.

At a Glance: Key Hemodynamic and Cellular Differences

A pivotal study comparing **Lipofundin**® MCT/LCT 20% and Intralipid® 20% revealed that **Lipofundin** exerts a more pronounced positive inotropic effect on the heart.^{[1][2][3]} This is primarily attributed to its unique composition of 50% medium-chain triglycerides (MCTs) and 50% long-chain triglycerides (LCTs), in contrast to Intralipid which is composed entirely of LCTs.^[2]

The key findings from an ex vivo rat heart model demonstrate that **Lipofundin** leads to a greater increase in left ventricular systolic pressure and intracellular calcium levels compared to Intralipid.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes the hemodynamic and cellular effects observed in an ex vivo rat heart model when treated with **Lipofundin**® MCT/LCT 20% and Intralipid® 20%.

Parameter	Control (Krebs-Henseleit)	Intralipid® 20% (1 ml/kg)	Lipofundin® MCT/LCT 20% (1 ml/kg)
Left Ventricular Systolic Pressure (Ratio to Baseline)	0.98 ± 0.04	1.02 ± 0.05	1.10 ± 0.06†
+dP/dt max (Ratio to Baseline)	0.99 ± 0.05	1.04 ± 0.06	1.11 ± 0.08
-dP/dt max (Ratio to Baseline)	0.98 ± 0.04	1.03 ± 0.05	1.09 ± 0.07*
Heart Rate (Ratio to Baseline)	0.99 ± 0.02	1.00 ± 0.02	1.01 ± 0.03
Intracellular Calcium Level (Ratio to Baseline in H9c2 cells)	N/A	Increased	Significantly greater increase than Intralipid®†

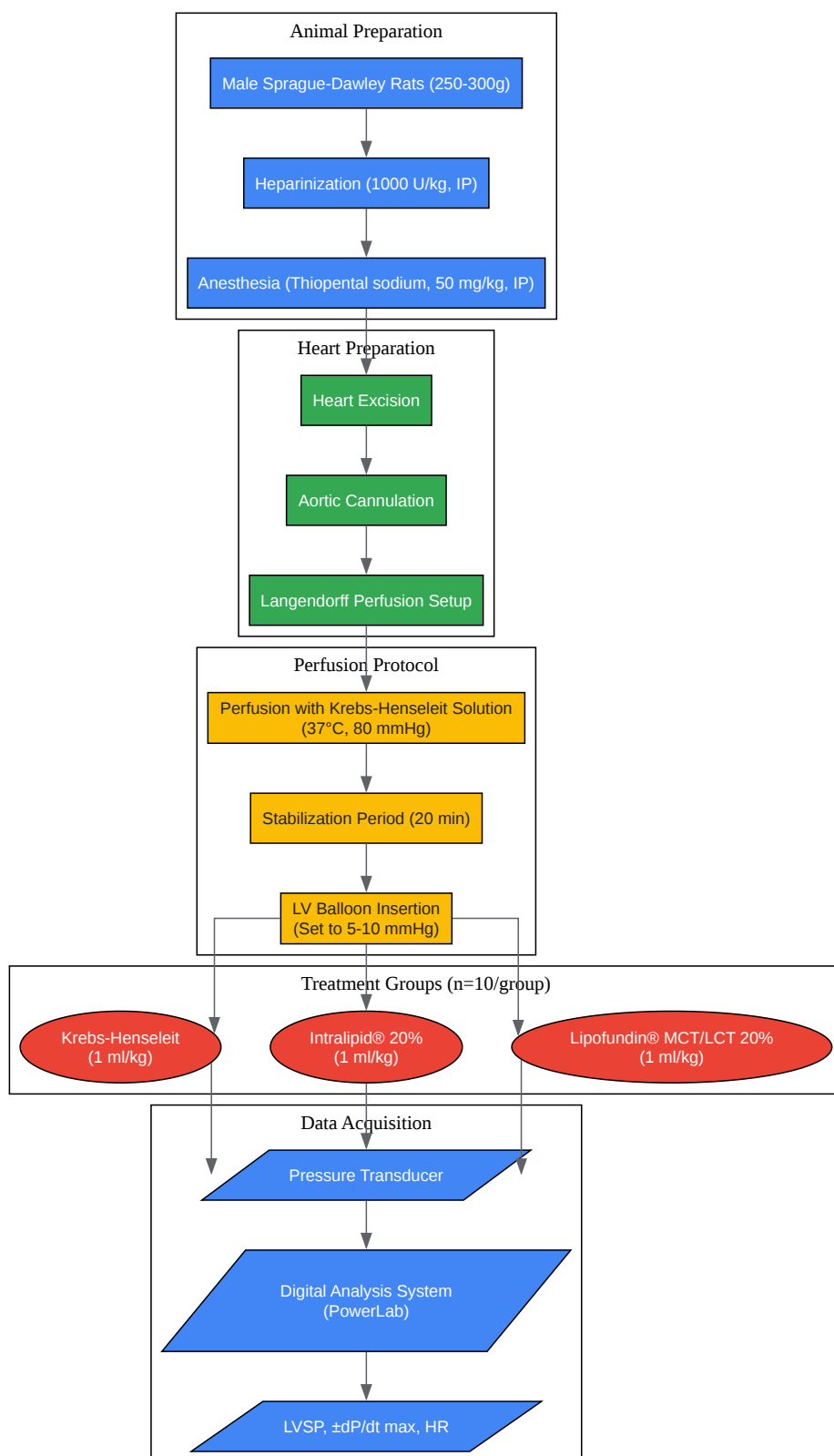
*P < 0.05 compared to the control group. †P < 0.05 compared to the Intralipid® group.[1][4]

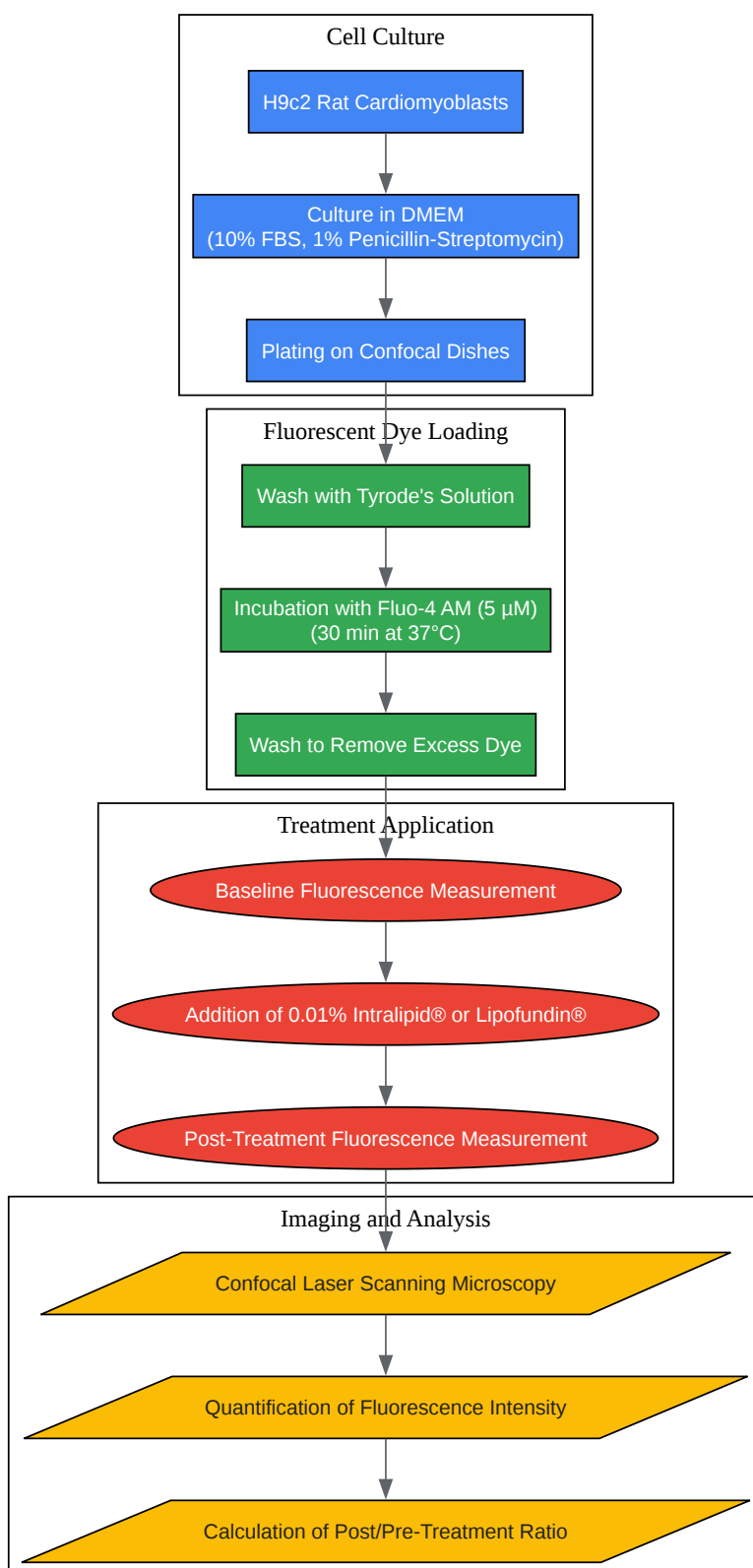
Experimental Deep Dive: Methodologies

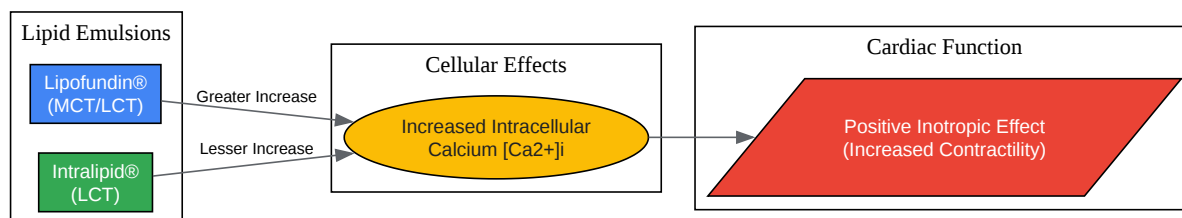
The data presented above was generated from a meticulously designed set of experiments.[1][2][3]

Hemodynamic Effects in an Ex Vivo Rat Heart Model

The study utilized a Langendorff perfusion system to assess the direct effects of the lipid emulsions on cardiac function, independent of systemic physiological responses.







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